

Comparative Guide: Mass Spectrometry Fragmentation of 2-(Phenylamino)terephthalic Acid

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Compound of Interest

Compound Name: 2-(Phenylamino)terephthalic acid

CAS No.: 566155-75-7

Cat. No.: B1339083

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Executive Summary

Context: **2-(Phenylamino)terephthalic acid** (C₁₄H₁₁NO₄, MW 257.24) is a critical intermediate in the synthesis of high-performance quinacridone pigments and acridone-based pharmaceuticals. Its structural uniqueness lies in the ortho-positioning of a secondary amine (anilino group) relative to one carboxylic acid, with a second carboxylic acid in the para position.

The Challenge: Differentiating this molecule from structural isomers (e.g., esters of aminoterephthalic acid) or degradation byproducts (e.g., decarboxylated analogs) requires a precise understanding of its fragmentation kinetics.

Key Finding: The fragmentation pattern is dominated by an "Ortho-Effect" driven cyclization, leading to the expulsion of water (

) and the formation of a stable acridone core. This pathway distinguishes it from simple aromatic dicarboxylic acids which primarily undergo decarboxylation (

loss).

Structural Analysis & Theoretical Fragmentation

Before establishing the protocol, we must define the expected behavior based on electronic structure.

Feature	Chemical Basis	MS Consequence
Ortho-Amino/Carboxyl	Proximity of -NH- and -COOH	Dominant Neutral Loss: (-18 Da).[1] Rapid cyclization to acridone structure.
Para-Carboxyl	Electron-withdrawing group	Secondary Neutral Loss: (-44 Da). Occurs after cyclization or from the molecular ion.
Diphenylamine Core	Secondary amine bridge	Stability: High resilience to C-N bond cleavage; radical cations are stable in EI.

Comparative Profiling: Analyte vs. Alternatives

This section compares the fragmentation behavior of the target molecule against its closest structural analog, N-Phenylanthranilic Acid (Fenamic Acid), to isolate the influence of the second carboxyl group.

Table 1: MS/MS Fragment Diagnostic Comparison (ESI Negative Mode)

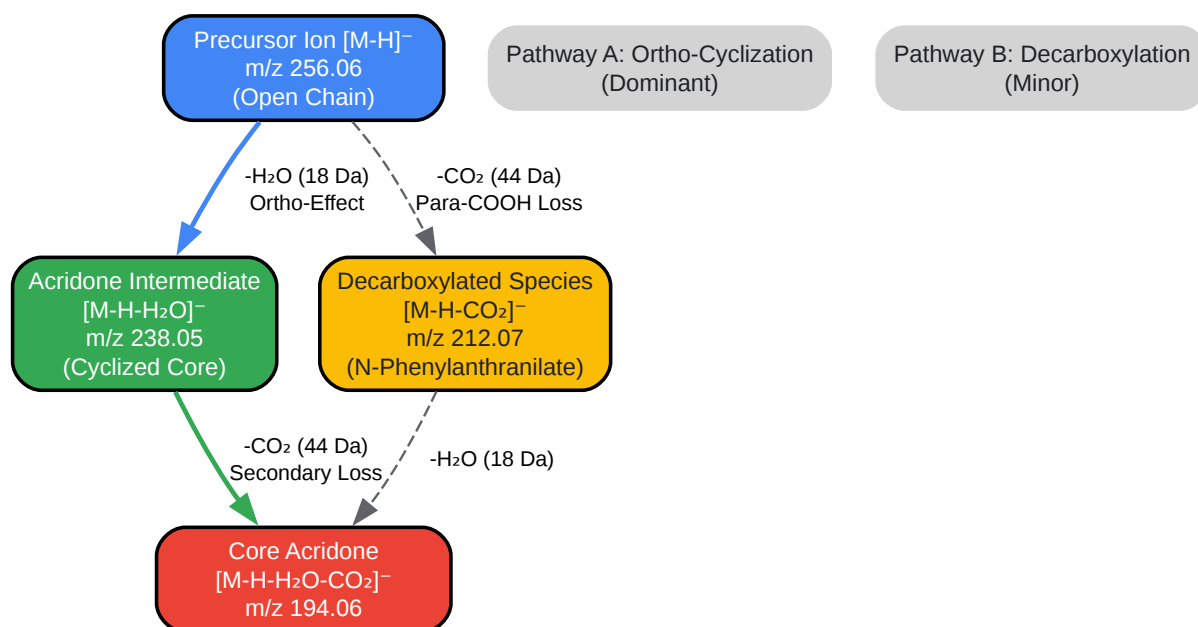
Parameter	Target: 2-(Phenylamino)terephthalic Acid	Analog: N-Phenylanthranilic Acid	Differentiation Logic
Precursor Ion [M-H] ⁻	m/z 256.06	m/z 212.07	Mass shift of +44 Da (equivalent) identifies the terephthalic core.
Primary Fragment	m/z 238.05 ()	m/z 194.06 ()	Both exhibit the "Ortho-Effect" cyclization. The target retains the extra -COOH.
Secondary Fragment	m/z 194.06 ()	m/z 150.07 ()	Decarboxylation of the para-COOH in the target yields the analog's primary ion.
Acridone Formation	High Intensity	High Intensity	Confirms the N-phenyl-2-aminobenzoic acid motif in both.

Comparative Insight

The presence of the fragment at m/z 238 is the diagnostic fingerprint for **2-(Phenylamino)terephthalic acid**. If the spectrum shows immediate loss of 44 Da (m/z 212) without the -18 Da step, the sample is likely a mixture containing already decarboxylated degradation products.

Detailed Fragmentation Mechanism

The following diagram illustrates the competitive pathways between cyclization (acridone formation) and standard decarboxylation.



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Figure 1: Proposed MS/MS fragmentation pathway in Negative Electrospray Ionization (ESI-). The solid blue/green path represents the energetically favored route via acridone ring closure.

Experimental Protocol: Validated LC-MS/MS

Workflow

To replicate these results, use the following self-validating protocol. This method prioritizes the detection of the labile carboxylic acid groups and the cyclization product.

Phase 1: Sample Preparation

- Solvent: Methanol (LC-MS Grade). Avoid protic solvents with high pH to prevent premature decarboxylation.
- Concentration: 10 $\mu\text{g/mL}$.
- Additives: 0.1% Formic Acid (for Positive Mode) or 5mM Ammonium Acetate (for Negative Mode). Note: Negative mode is more sensitive for dicarboxylic acids.

Phase 2: Instrument Parameters (Triple Quadrupole)

- Ionization: ESI Negative Mode (ESI-).
- Capillary Voltage: -2.5 kV (Soft ionization to preserve the molecular ion).
- Source Temperature: 300°C.
- Cone Voltage: 20V (Low voltage prevents in-source fragmentation of the labile -COOH).

Phase 3: Data Acquisition & Validation

- Full Scan (Q1): Verify the parent peak at m/z 256.06.
 - Validation Check: If m/z 212 is observed in the Q1 scan, lower the source temperature; thermal degradation is occurring.
- Product Ion Scan (MS2): Select m/z 256.06 as precursor.
 - Collision Energy (CE) Ramp: 10 -> 40 eV.
 - Observation: At low CE (10-15 eV), the m/z 238 peak should appear first (water loss). At higher CE (>25 eV), the m/z 194 peak dominates.

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